

Hazards and safety precautions for 2-Bromo-8-methoxyquinoline

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Compound of Interest

Compound Name: 2-Bromo-8-methoxyquinoline

Cat. No.: B1283758

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An In-depth Technical Guide on the Hazards and Safety Precautions for 2-Bromo-8-methoxyquinoline

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This document provides a comprehensive overview of the known hazards and recommended safety precautions for the handling and use of **2-Bromo-8-methoxyquinoline**. This technical guide is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Chemical Identification and Physical Properties

2-Bromo-8-methoxyquinoline is a halogenated derivative of quinoline. The quinoline scaffold is a key feature in many biologically active compounds.^[1] While specific data for this compound is limited, the following table summarizes its known physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ BrNO	[2]
Molecular Weight	238.08 g/mol	[2][3]
CAS Number	199871-96-0	N/A
Physical Form	Solid	[2]
Appearance	Yellow to white solid	[2]
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Solubility	Not available	[2]

Hazard Identification and Classification

Based on data for structurally similar compounds, **2-Bromo-8-methoxyquinoline** should be handled as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification for similar brominated quinolines.[4]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation	
Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	Warning	H335: May cause respiratory irritation	

It is important to note that some quinoline derivatives are classified as toxic if swallowed and may have the potential for long-term adverse effects on aquatic life.[5][6]

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure. Always have a safety data sheet (SDS) available for medical personnel.[\[4\]](#)[\[5\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. [4] [8] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4] [7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [4] [8] Call a physician or poison control center immediately. [5]

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)

- Do not eat, drink, or smoke when using this product.[\[9\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[11\]](#)
- Store locked up.[\[4\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **2-Bromo-8-methoxyquinoline**.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166 or NIOSH approved). [10]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact. [10]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (NIOSH or EN 149 approved). [10]

Accidental Release and Firefighting Measures

Accidental Release:

- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[4\]](#)
- Prevent the material from entering drains or waterways.[\[4\]](#)[\[10\]](#)
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.[\[5\]](#)[\[12\]](#)

- For liquid spills, absorb with an inert material (e.g., sand, silica gel) and place in a chemical waste container.[4]

Firefighting:

- Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. [4][10]
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]
- During a fire, irritating and highly toxic gases may be generated by thermal decomposition, including carbon oxides, nitrogen oxides, and hydrogen bromide.[4]

Toxicological Information

While specific toxicological data for **2-Bromo-8-methoxyquinoline** is not readily available, studies on related brominated quinoline derivatives have shown potential for biological activity, including anticancer effects.[13][14] The quinoline structure itself is associated with various toxicological endpoints, and some derivatives are considered potentially carcinogenic or mutagenic.[6][15] The introduction of a bromine atom can influence the compound's reactivity and biological interactions.[16]

Experimental Protocols and Workflows

Standard Handling Protocol for 2-Bromo-8-methoxyquinoline

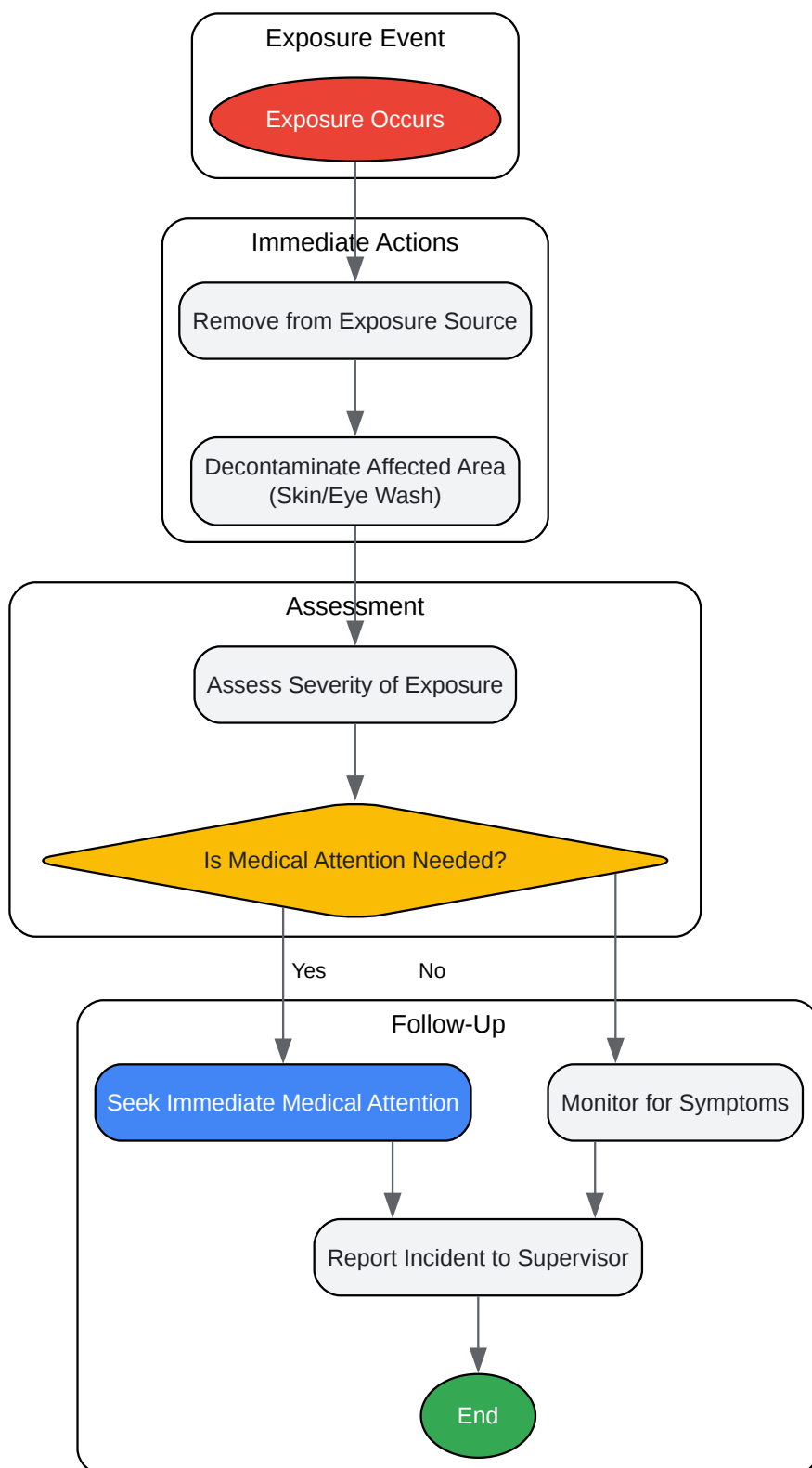
This protocol outlines the essential steps for safely handling **2-Bromo-8-methoxyquinoline** in a laboratory setting.

- Preparation:
 - Review the Safety Data Sheet (SDS) before starting any work.
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible.

- Don the required Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves.
- Handling:
 - Conduct all manipulations of the compound within the chemical fume hood.
 - Avoid inhalation of dust or fumes.
 - Prevent contact with skin and eyes.
 - Use appropriate tools (spatulas, etc.) to handle the solid material.
- Post-Handling:
 - Clean the work area thoroughly after use.
 - Properly dispose of any contaminated materials in designated hazardous waste containers.
 - Remove PPE and wash hands thoroughly with soap and water.

Emergency Response Workflow

This workflow provides a logical sequence of actions in the event of an accidental exposure.

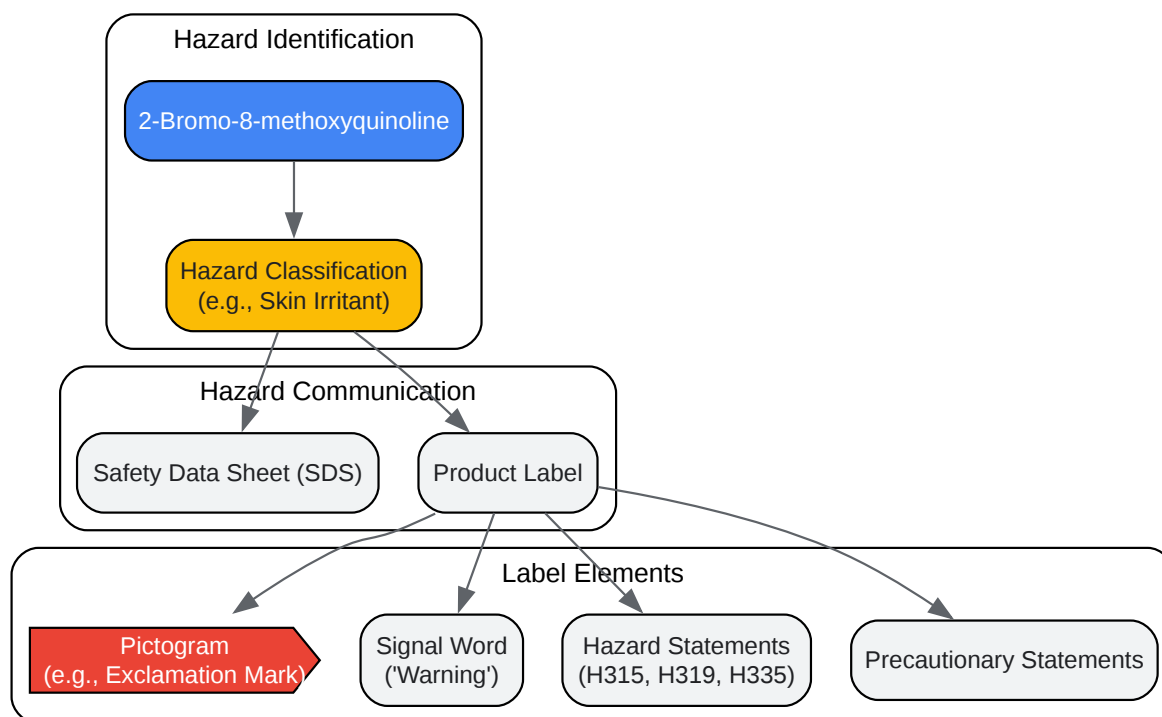


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Caption: A workflow for emergency response to accidental exposure.

Signaling Pathways and Logical Relationships

While specific signaling pathways for **2-Bromo-8-methoxyquinoline** are not well-documented, the general principle of hazard communication follows a standardized logical flow as mandated by GHS.



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Caption: Logical flow of GHS hazard communication for chemical safety.

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